

Application Notes & Protocols: Preparation of Ani9 Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: Ani9

Cat. No.: B15614485

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Ani9** is a potent and highly selective small-molecule inhibitor of the Anoctamin-1 (ANO1) calcium-activated chloride channel (CaCC), also known as Transmembrane protein 16A (TMEM16A)[1][2][3][4]. It exhibits an IC₅₀ value of approximately 77 nM for ANO1[5][6]. Due to its high selectivity for ANO1 over the homologous ANO2 channel and its lack of effect on intracellular calcium signaling or other channels like CFTR and ENaC, **Ani9** serves as a valuable pharmacological tool for studying the physiological and pathological roles of ANO1[1][3][5][7]. ANO1 is implicated in numerous processes, including fluid secretion, smooth muscle contraction, and cell proliferation, making it a target of interest in cancer, hypertension, and pain research[3][5][8]. Proper preparation and handling of **Ani9** stock solutions are critical for obtaining reproducible and reliable experimental results.

Quantitative Data Summary

This table summarizes the key physicochemical properties and recommended solution parameters for **Ani9**.

Parameter	Value	Reference
IUPAC Name	2-(4-Chloro-2-methylphenoxy)-N'-[(2-methoxyphenyl)methylidene]acetohydrazide	[2][8]
Molecular Formula	C ₁₇ H ₁₇ ClN ₂ O ₃	[1][8]
Molecular Weight	332.78 g/mol	[1][2][8]
Purity	≥98% (typically by HPLC)	[1][2]
Appearance	Solid powder	[8]
Primary Target	Anoctamin-1 (ANO1/TMEM16A)	[2][3][4]
IC ₅₀	~77 nM	[5][6]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][4][8]
Maximum Solubility	100 mM in DMSO	[1][2]
Stock Solution Storage	-20°C for long-term (months to years); 0-4°C for short-term (days to weeks)	[1][8]
Stock Solution Stability	Up to 1 month at -20°C; up to 6 months at -80°C	[6]

Experimental Protocols

Protocol for Preparing a 10 mM Ani9 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Ani9** in DMSO. High-concentration stock solutions are recommended to minimize the final concentration of DMSO in the cell culture medium, which can have cytotoxic effects.

Materials:

- **Ani9** powder (CAS No: 356102-14-2)

- Cell culture grade Dimethyl sulfoxide (DMSO), sterile
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, DMSO-compatible pipette tips
- Vortex mixer
- (Optional) 0.22 µm syringe filter compatible with DMSO

Calculation: To prepare a 10 mM stock solution, the required mass of **Ani9** is calculated using its molecular weight (332.78 g/mol).

- Formula: Mass (mg) = Desired Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
- For 1 mL of 10 mM stock: Mass (mg) = 0.010 mol/L x 0.001 L x 332.78 g/mol x 1000 mg/g = 3.33 mg

Procedure:

- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh 3.33 mg of **Ani9** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolving: Using a sterile pipette, add 1 mL of cell culture grade DMSO to the tube containing the **Ani9** powder.
- Solubilization: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Sterilization (Optional): If the stock solution was not prepared under strict aseptic conditions, it can be sterilized by passing it through a 0.22 µm DMSO-compatible syringe filter into a new sterile tube. This step is recommended to prevent contamination of cell cultures.

- Aliquoting & Storage: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile microcentrifuge tubes. This practice minimizes freeze-thaw cycles, which can degrade the compound. Store the aliquots in a dark, dry place at -20°C or -80°C for long-term storage[1][6][8].

Protocol for Preparing Working Solutions

The high-concentration stock solution must be diluted to the final desired concentration in the cell culture medium before treating cells.

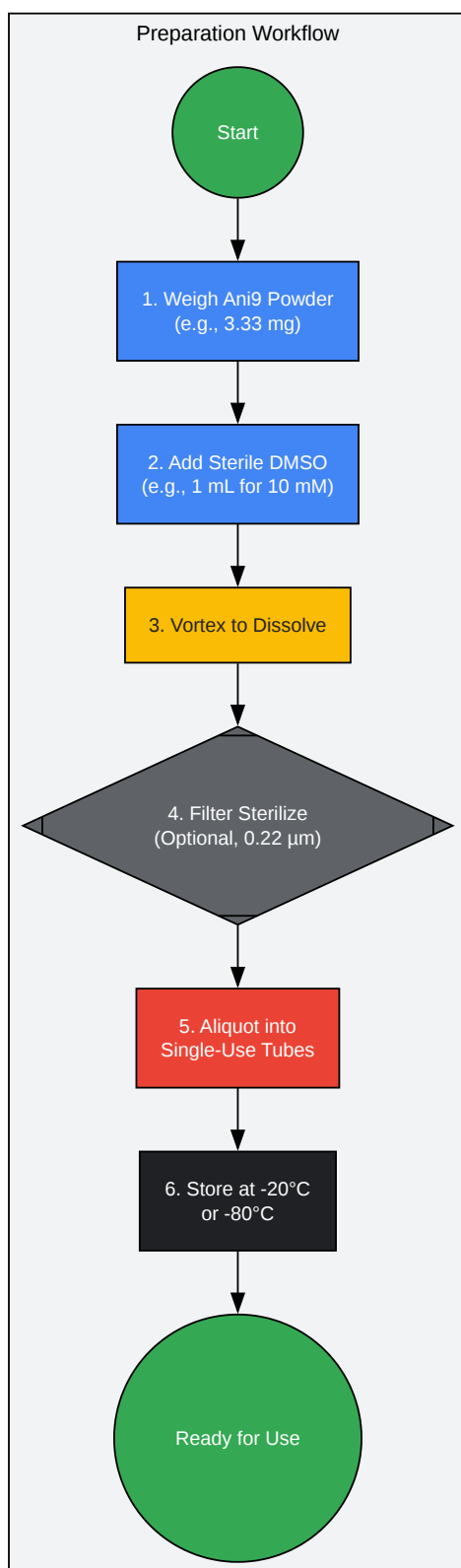
Procedure:

- Thaw Stock: Remove one aliquot of the **Ani9** stock solution from the freezer and thaw it at room temperature.
- Intermediate Dilution (Recommended): It is often impractical to directly dilute the 10 mM stock to a final nanomolar or low micromolar concentration. Perform one or more serial dilutions in sterile cell culture medium or a buffer like PBS.
 - Example for a 10 μM final concentration: Dilute the 10 mM stock 1:1000 in your cell culture medium (e.g., add 1 μL of 10 mM stock to 999 μL of medium).
- Final Dilution: Add the appropriate volume of the final diluted solution to your cell culture wells to achieve the desired experimental concentration. Ensure the final DMSO concentration is consistent across all treatments, including the vehicle control, and is typically kept below 0.1% to avoid solvent toxicity.
- Vehicle Control: Always include a vehicle control in your experiments by adding the same final concentration of DMSO to control cells as is present in the **Ani9**-treated cells.

Diagrams and Visualizations

Workflow for Ani9 Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing **Ani9** stock solutions.

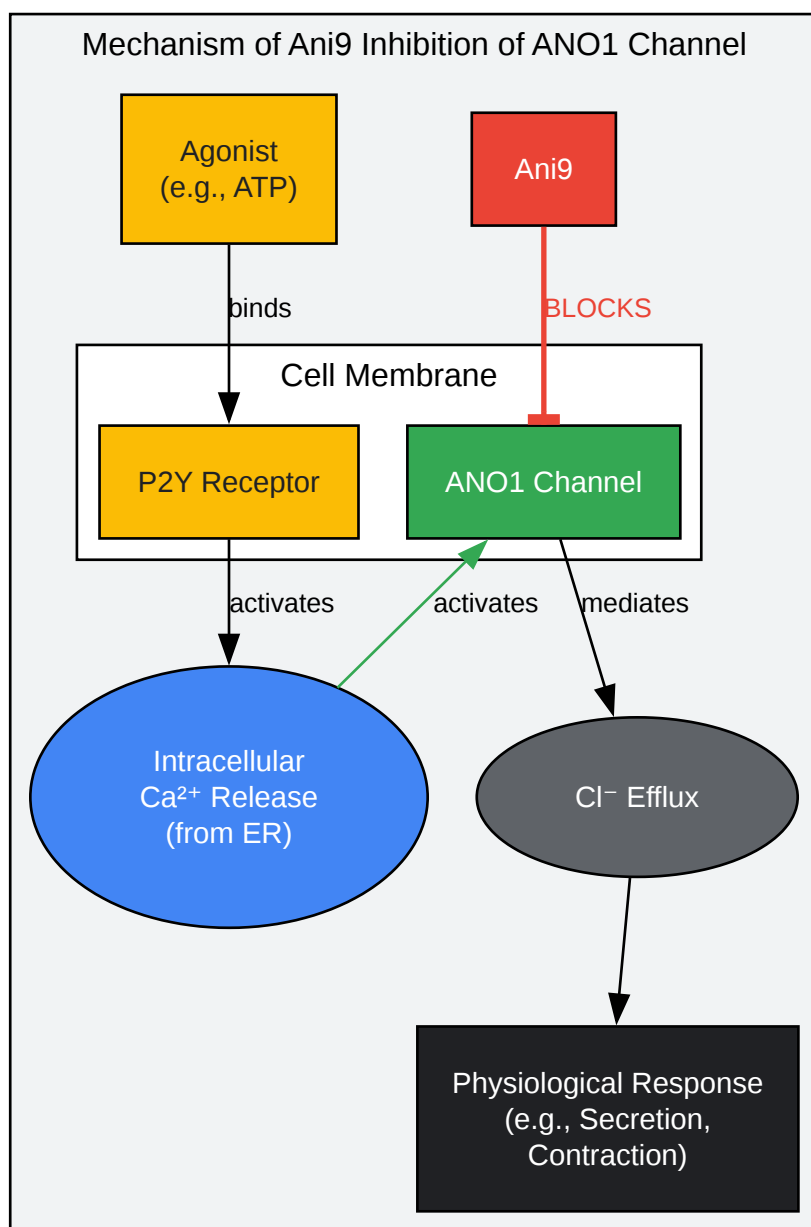


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Caption: Workflow for preparing sterile **Ani9** stock solution.

Signaling Pathway: Mechanism of Ani9 Action

This diagram illustrates the mechanism by which **Ani9** inhibits the ANO1 channel. **Ani9** directly blocks the channel, preventing chloride ion efflux, without interfering with the upstream calcium signaling cascade.



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Caption: **Ani9** directly blocks the ANO1 channel to inhibit Cl⁻ efflux.

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